

# A Comparative Analysis of the Aqueous Solubility of Barium, Strontium, and Calcium Chromates

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## Compound of Interest

Compound Name: Barium chromate

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This guide provides an objective comparison of the aqueous solubility of three alkaline earth metal chromates: **Barium chromate** ( $\text{BaCrO}_4$ ), Strontium chromate ( $\text{SrCrO}_4$ ), and Calcium chromate ( $\text{CaCrO}_4$ ). Understanding the solubility of these compounds is critical in various fields, including toxicology, environmental science, and materials science, where the bioavailability and reactivity of metal ions are of paramount importance. This document summarizes key solubility data, details relevant experimental methodologies for solubility determination, and presents a visual representation of the solubility trends.

## Quantitative Solubility Data

The solubility of a sparingly soluble salt in water is quantified by its solubility product constant ( $K_{sp}$ ). This value represents the equilibrium constant for the dissolution of the salt into its constituent ions in a saturated solution. A lower  $K_{sp}$  value indicates lower solubility. The molar solubility, which is the number of moles of the salt that can be dissolved per liter of solution to form a saturated solution, can be calculated from the  $K_{sp}$ .

The table below summarizes the  $K_{sp}$  values for **Barium chromate**, Strontium chromate, and Calcium chromate at  $25^\circ\text{C}$ , as reported in the literature. It also includes the calculated molar solubility for each compound.

Compound	Formula	Ksp at 25°C	Molar Solubility (mol/L)
Barium Chromate	BaCrO <sub>4</sub>	$1.2 \times 10^{-10}$ <a href="#">[1]</a> <a href="#">[2]</a>	$1.10 \times 10^{-5}$
Strontium Chromate	SrCrO <sub>4</sub>	$3.6 \times 10^{-5}$ <a href="#">[3]</a>	$6.00 \times 10^{-3}$
Calcium Chromate	CaCrO <sub>4</sub>	$7.1 \times 10^{-4}$ <a href="#">[2]</a> <a href="#">[4]</a>	$2.66 \times 10^{-2}$

Note: There can be slight variations in reported Ksp values across different sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

As the data indicates, there is a clear trend in the solubility of these chromates. **Barium chromate** is the least soluble, followed by Strontium chromate, with Calcium chromate being the most soluble of the three.

## Experimental Protocols for Solubility Determination

The determination of the solubility of sparingly soluble salts like the alkaline earth metal chromates can be performed using several established experimental techniques. Below are detailed methodologies for two common approaches: Gravimetric Analysis and Spectrophotometry.

### Gravimetric Analysis

This method involves the selective precipitation of one of the ions from a saturated solution and weighing the resulting precipitate to determine its concentration.

Protocol:

- **Preparation of a Saturated Solution:** Add an excess amount of the chromate salt (Barium, Strontium, or Calcium chromate) to a known volume of deionized water in a beaker. Stir the mixture vigorously for an extended period (e.g., 24 hours) at a constant temperature (e.g., 25°C) to ensure equilibrium is reached and a saturated solution is formed.
- **Filtration:** Carefully filter the saturated solution using a fine-pore filter paper to remove any undissolved solid. The clear filtrate is the saturated solution.

- **Precipitation:** Take a precise volume of the filtrate and add a precipitating agent that will form a highly insoluble salt with the cation ( $\text{Ba}^{2+}$ ,  $\text{Sr}^{2+}$ , or  $\text{Ca}^{2+}$ ) but not with the chromate ion ( $\text{CrO}_4^{2-}$ ). For instance, an excess of a soluble sulfate salt (e.g., sodium sulfate) can be added to precipitate Barium sulfate or Strontium sulfate. For Calcium, a soluble oxalate salt (e.g., ammonium oxalate) can be used to precipitate Calcium oxalate.
- **Digestion of the Precipitate:** Heat the solution containing the precipitate gently for a period to encourage the formation of larger, more easily filterable crystals. This process is known as digestion.
- **Isolation and Washing:** Filter the precipitate through a pre-weighed, ashless filter paper. Wash the precipitate with small portions of deionized water to remove any co-precipitated impurities.
- **Drying and Weighing:** Dry the filter paper and precipitate in an oven at an appropriate temperature until a constant weight is achieved. Cool the precipitate in a desiccator and weigh it accurately.
- **Calculation:** From the mass and known chemical formula of the precipitate, calculate the number of moles of the cation in the original volume of the saturated solution. This molarity is equal to the molar solubility of the chromate salt. The  $K_{sp}$  can then be calculated using the expression  $K_{sp} = [\text{cation}][\text{CrO}_4^{2-}] = (\text{molar solubility})^2$ .

## Spectrophotometric Determination of Chromate Ion Concentration

This method relies on the characteristic light absorbance of the chromate ion ( $\text{CrO}_4^{2-}$ ) in the visible spectrum.

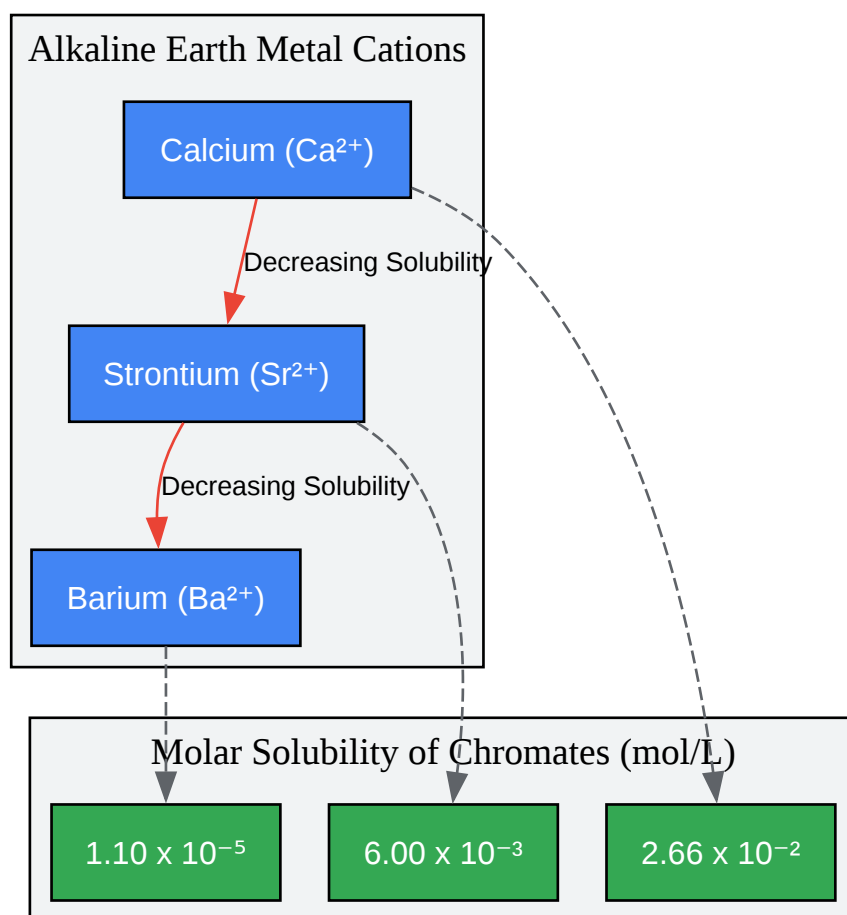
Protocol:

- **Preparation of a Saturated Solution:** Prepare a saturated solution of the chromate salt as described in the gravimetric analysis protocol.
- **Preparation of Standard Solutions:** Prepare a series of standard solutions of a soluble chromate salt (e.g., potassium chromate) with known concentrations.

- **Calibration Curve:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the chromate ion (around 372 nm) using a UV-Vis spectrophotometer. Plot a calibration curve of absorbance versus chromate ion concentration.
- **Measurement of Sample Absorbance:** Take a precise volume of the clear, filtered saturated solution of the Barium, Strontium, or Calcium chromate. If necessary, dilute the sample with a known volume of deionized water to ensure its absorbance falls within the range of the calibration curve. Measure the absorbance of the sample at the same  $\lambda_{\text{max}}$ .
- **Calculation:** Use the calibration curve to determine the concentration of the chromate ion in the (diluted) saturated solution. Account for any dilution to find the chromate ion concentration in the original saturated solution. This concentration is equal to the molar solubility of the chromate salt. The  $K_{\text{sp}}$  can then be calculated as  $K_{\text{sp}} = (\text{molar solubility})^2$ .

## Visualization of Solubility Trend

The following diagram illustrates the relationship between the alkaline earth metal cation and the solubility of its corresponding chromate salt.



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Caption: Trend of decreasing solubility of alkaline earth metal chromates.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 3. [scispace.com](https://scispace.com) [[scispace.com](https://scispace.com)]

- 4. researchgate.net [researchgate.net]
- 5. Spectrophotometric Method for Determination of Chromium Ion in Aqueous Solution Using Ninhydrin [scirp.org]
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